

iron(ii) chloride hexahydrate CAS number and synonyms

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Compound of Interest

Compound Name: *Iron(ii)chloride hexahydrate*

Cat. No.: *B579629*

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A Technical Guide to Iron(II) Chloride Hexahydrate

Audience: Researchers, scientists, and drug development professionals.

This technical guide provides an in-depth overview of Iron(II) Chloride Hexahydrate, focusing on its fundamental chemical identifiers and properties. The information is presented to be a valuable resource for professionals engaged in research and development.

Chemical Identification and Properties

Iron(II) chloride hexahydrate is a hydrated form of iron(II) chloride, meaning it is an inorganic compound where each iron(II) ion is coordinated with six water molecules.^{[1][2]} Its chemical formula is $\text{FeCl}_2 \cdot 6\text{H}_2\text{O}$.^{[1][2]} This compound is a solid at room temperature and is soluble in water.^{[1][2]}

The primary quantitative identifiers for Iron(II) Chloride Hexahydrate are summarized in the table below for quick reference.

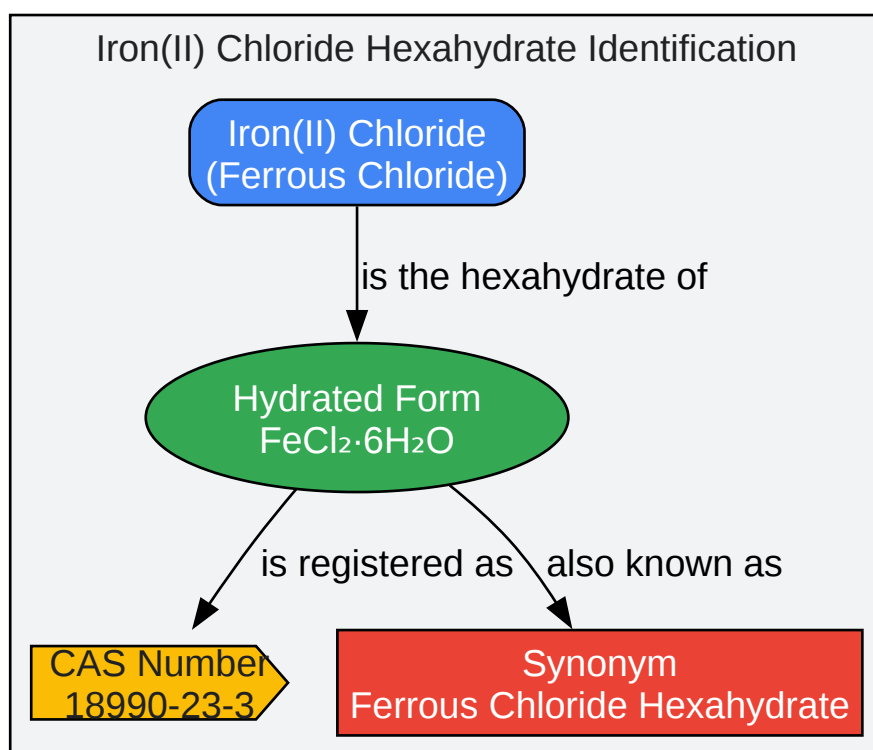
Identifier	Value
CAS Number	18990-23-3[1][3][4]
Molecular Formula	Cl ₂ FeH ₁₂ O ₆ [1][3][5]
Molecular Weight	~234.84 g/mol [1][5]
Density	1.93 g/cm ³ [1]

For comprehensive literature searches and material sourcing, a list of recognized synonyms is essential. Common synonyms for Iron(II) Chloride Hexahydrate include:

- Ferrous chloride hexahydrate[1]
- Iron chloride (FeCl₂) hexahydrate[1]
- ferrous;dichloride;hexahydrate[5]

Structural and Relational Overview

To visualize the relationship between the compound and its key identifiers, the following diagram illustrates the logical connection from the general chemical name to its specific hydrated form and registered CAS number.



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Caption: Logical relationship of Iron(II) Chloride Hexahydrate.

Experimental Protocols

Detailed experimental protocols involving Iron(II) Chloride Hexahydrate are highly dependent on the specific application, such as its use as a reducing agent, a precursor for synthesizing other iron compounds, or in pharmaceutical research. Due to its tendency to oxidize to iron(III) compounds, especially in aqueous solutions exposed to air, handling procedures often require an inert atmosphere.^[1]

Researchers planning to use this compound should consult specific methodologies pertinent to their experimental goals, which can be found in peer-reviewed journals and established chemical synthesis databases. The protocols would typically detail parameters such as concentration, solvent, temperature, reaction time, and necessary safety precautions for handling the reagent.

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